

Pivalylbenzhydrazine laboratory handling and storage

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Compound Focus: Pivalylbenzhydrazine

CAS No.: 306-19-4

Cat. No.: S595131

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Chemical Profile & Handling Guidelines

The table below summarizes the fundamental identification and properties of **Pivalylbenzhydrazine** based on the search results.

Property	Description
IUPAC Name	N'-benzyl-2,2-dimethylpropanehydrazide [1]
Synonyms	Pivhydrazine, Pivalylbenzhydrazine, Betamezid, Tersavid [1] [2] [3]
CAS Number	306-19-4 [2] [3]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O [1] [2] [3]
Molecular Weight	206.28-206.29 g/mol [2] [3]
Melting Point	68-69 °C [2] [3]
Boiling Point	296.1 ± 23.0 °C (Predicted) [2] [3]

Property	Description
Density	1.015 ± 0.06 g/cm ³ (Predicted) [2] [3]
pKa	13.41 ± 0.50 (Predicted) [2] [3]
Legacy Use	Irreversible, non-selective Monoamine Oxidase (MAO) inhibitor; formerly used as an antidepressant [1].

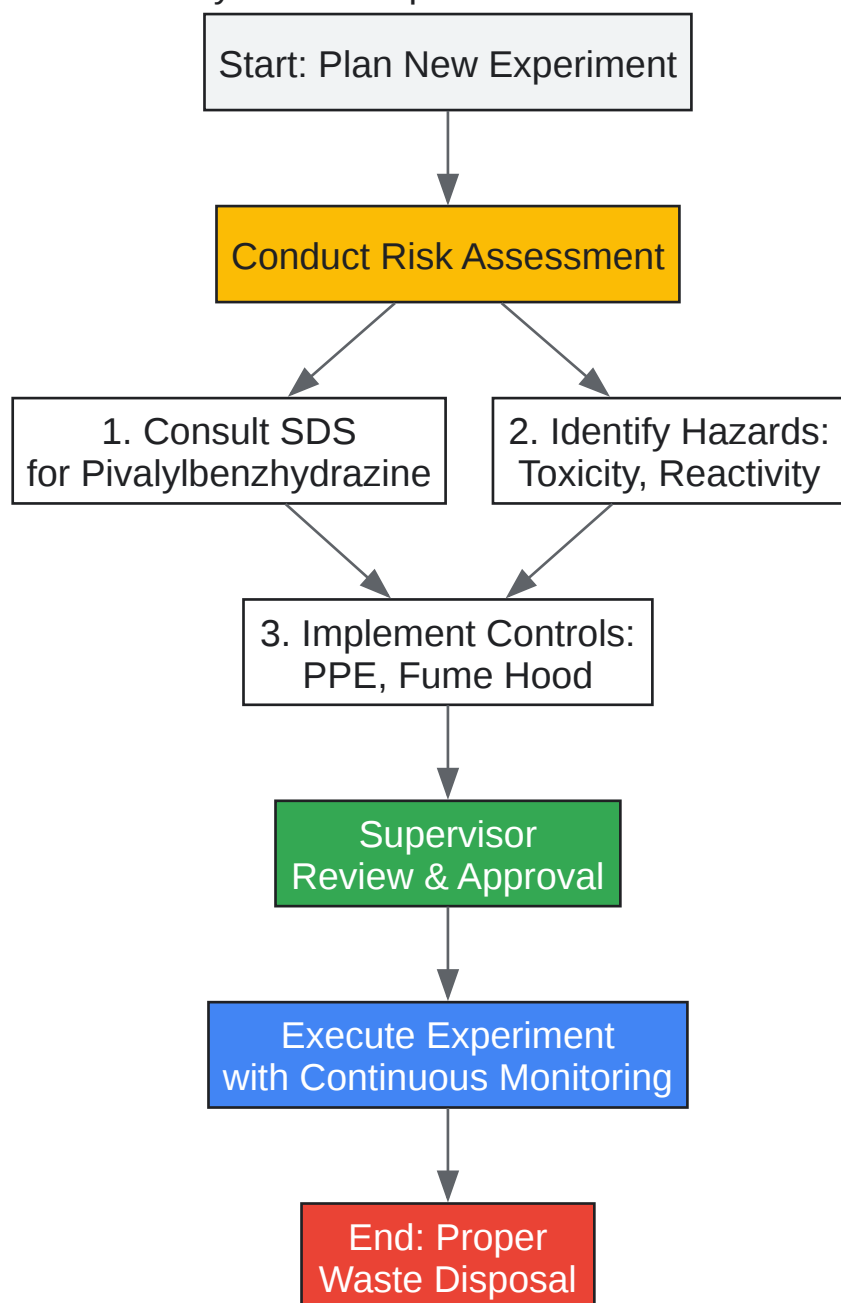
The following table outlines general handling and storage guidelines. **Please note:** these are derived from standard laboratory practices for hazardous chemicals [4] [5] [6] and have not been verified against a specific Safety Data Sheet (SDS) for this compound.

Aspect	Recommended Protocol
Personal Protective Equipment (PPE)	Wear appropriate gloves (chemically resistant), safety goggles, a lab coat, and closed-toe shoes [5] [6].
Engineering Controls	Handle the compound in a properly functioning fume hood, especially when working with powders, to prevent inhalation [5].
Storage Conditions	Store in a cool, dry, and well-ventilated area. Keep container tightly closed. Store away from incompatible materials like strong oxidizers [4] [6].
Labeling	All containers must be clearly labeled with the full chemical name, CAS number, concentration, date received, and any relevant hazard warnings [5].
Spill Management	Use appropriate personal protection. Contain the spill and absorb with an inert material. Place in a suitable container for disposal according to local regulations [4].
Waste Disposal	Dispose of as hazardous chemical waste in accordance with all applicable local, national, and international regulations [5] [6].

Risk Assessment & Experimental Workflow

Before initiating any laboratory work, a thorough risk assessment is the most critical step for safety [5]. The following diagram outlines a logical workflow for planning an experiment involving **Pivalylbenzhydrazine**.

Pivhydrazine Experiment Workflow



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Important Limitations & Safety Notes

- **Lack of Specific Protocols:** The search results do not contain detailed methodologies for specific experiments (e.g., IC50 determination, kinetic studies) using **Pivalylbenzhydrazine** [7].
- **Absence of Signaling Pathways:** As a monoamine oxidase inhibitor, **Pivalylbenzhydrazine** affects neurotransmitter systems [1] [7]. However, the search results do not provide detailed signaling pathway information required to generate a meaningful diagram.
- **Toxicity Note:** One source indicates an intravenous LD50 of greater than 280 mg/kg in mice [2] [3], underscoring that this compound is toxic and requires careful handling.

Recommendations for Further Research

To obtain the detailed and specific information required for professional application notes, I suggest you:

- **Procure the SDS:** The most critical step is to obtain the Safety Data Sheet directly from a chemical supplier (e.g., TargetMol, DAYANG CHEM) [2] [3]. The SDS will contain authoritative, detailed information on hazards, handling, storage, and emergency measures.
- **Search Specialized Databases:** Conduct a targeted literature search in scientific databases like PubMed, Scopus, or Reaxys for primary research articles on **Pivalylbenzhydrazine**. These may contain the experimental protocols and mechanistic details you need.
- **Consult Institutional Guidelines:** Adhere to your organization's specific Environmental Health and Safety (EHS) protocols, which may be more stringent than general guidelines.

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References

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